

Health and safety data for Acid orange 156

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Compound of Interest

Compound Name: Acid orange 156

Cat. No.: B15556719

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An In-Depth Technical Guide to the Health and Safety of Acid Orange 156

This guide provides a comprehensive overview of the health and safety data currently available for **Acid Orange 156** (CAS No. 68555-86-2). It is intended for an audience of researchers, scientists, and professionals in drug development who may handle this or structurally related compounds. The information is compiled from various Safety Data Sheets (SDS) and chemical data repositories.

Chemical and Physical Properties

Acid Orange 156 is a disazo acid dye.^[1] Its fundamental properties are crucial for understanding its behavior and potential for exposure in a laboratory setting.

Property	Value	Source(s)
Synonyms	C.I. Acid Orange 156, C.I. 26501, Weak Acid Orange 3G, ORANGE 3G	[2] [3]
CAS Number	68555-86-2 / 72827-75-9	[2] [4]
Molecular Formula	C ₂₁ H ₁₉ N ₄ NaO ₅ S	[2] [3] [4]
Molecular Weight	462.46 g/mol	[2] [4]
Physical Appearance	Orange Powder	[4] [5]
Solubility	Soluble in water. Solubility at 90°C is 100 g/L.	[2] [6] [7]

Health Hazard Information

The primary health hazards associated with **Acid Orange 156** are acute toxicity upon ingestion or inhalation.

GHS Classification and Hazard Statements

Acid Orange 156 is classified as a hazardous substance under the Globally Harmonized System (GHS). The signal word is "Danger".[\[5\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 2	H371: May cause damage to organs

Source:[\[5\]](#)

Toxicological Profile Summary

Acute Effects:

- Oral: Toxic if swallowed, may cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[4][5]
- Inhalation: Fatal if inhaled.[5] Dust may cause irritation to the respiratory tract.[4]
- Eye Contact: May cause irritation and inflammation.[4]
- Skin Contact: Prolonged or repeated contact may cause skin irritation, particularly in sensitive individuals.[4]

Chronic Effects:

- One available Safety Data Sheet notes "Possible risks of Irreversible effects".[4]
- Carcinogenicity: The substance is not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[4]
- Mutagenicity: Mutagenicity data has been reported, but specific study results are not detailed in the available safety data sheets.[4]
- Teratogenicity & Neurotoxicity: No information is available.[4]

It is important to note that while GHS classifications are provided, specific quantitative data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values for **Acid Orange 156** are not listed in the reviewed public-facing documentation.[4]

Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling **Acid Orange 156** due to its high acute toxicity.

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls, such as using the substance only in a chemical fume hood or with local exhaust ventilation, are essential to control airborne levels.[4]

Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH).	[5]
Skin Protection	Chemical impermeable gloves (inspected prior to use). Wear fire/flammable resistant and impervious clothing.	[4][5]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation occurs. In case of inadequate ventilation, wear respiratory protection.	[5]
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. A safety shower and eye-bath should be available.	[4][5]

Handling and Storage

- Handling: Handle in a well-ventilated place. Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[4][5]
- Storage: Store locked up.[8] Keep containers tightly closed in a dry, cool, and well-ventilated place. Store apart from incompatible materials such as strong oxidizing and reducing agents. [4][5]

First Aid Measures

Immediate medical attention is critical following exposure, particularly through inhalation or ingestion.

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get emergency medical help immediately.	[4][5]
Skin Contact	Take off contaminated clothing immediately. Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.	[4][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	[4][5]
Ingestion	Call a poison control center or doctor immediately. Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.	[5]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Avoid breathing dust, vapors, mist, or gas. Use personal protective equipment as outlined in Section 3.1.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains; discharge into the environment must be avoided.[5]
- Containment and Cleanup: Vacuum or sweep up the material and place it into a suitable, closed disposal container. Avoid generating dusty conditions.[4]

Representative Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Acid Orange 156** are not publicly available. The following sections describe standardized OECD (Organisation for Economic Co-operation and Development) guidelines that are representative of the methodologies used to evaluate the hazards identified for this chemical.

Disclaimer: These are generalized protocols and do not represent the actual studies conducted on **Acid Orange 156**. They are provided for illustrative purposes to meet the informational requirements of a scientific audience.

Protocol: Acute Oral Toxicity (Based on OECD Guideline 401, now replaced by OECD 420/423/425)

- Objective: To determine the acute oral toxicity of a substance, historically expressed as an LD50 value.[\[9\]](#)
- Principle: The test substance is administered orally by gavage in a single dose to several groups of experimental animals, with each group receiving a different dose level.[\[9\]](#)
- Test Animals: Commonly used laboratory rodent strains (e.g., rats). At least 5 rodents per dose level are used.[\[9\]](#)
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a fixed volume. An aqueous solution is preferred, but an oil vehicle may be used.
 - Animals are observed for mortality, signs of toxicity, and behavioral changes immediately after dosing and periodically for at least 14 days.[\[9\]](#)
 - Body weights are recorded weekly.
 - At the end of the study, all surviving animals are euthanized and subject to a gross necropsy.

- **Data Analysis:** The relationship between dose and mortality is used to calculate an LD50 value, which is the statistically derived single dose that can be expected to cause death in 50% of the animals.[9]

Protocol: Acute Inhalation Toxicity (Based on OECD Guideline 403)

- **Objective:** To determine the health hazards likely to arise from short-term exposure to an airborne substance.[3][7] The result is often expressed as an LC50 value.[3]
- **Principle:** Several groups of animals are exposed for a defined period (typically 4 hours) to the test substance in a dynamic airflow inhalation exposure system at various concentrations.[3]
- **Test Animals:** The preferred species is the rat.[1]
- **Procedure:**
 - The test substance is generated as a gas, vapor, or aerosol to create a precisely controlled, breathable atmosphere within an exposure chamber.[3]
 - Animals are exposed for a fixed duration (e.g., 4 hours).
 - Following exposure, animals are moved to normal housing and observed for at least 14 days.[1][7]
 - Observations include mortality, clinical signs of toxicity (especially respiratory distress), and behavioral changes. Body weights are recorded.[3]
 - All animals undergo a comprehensive gross necropsy at the end of the observation period.[3]
- **Data Analysis:** The LC50 (median lethal concentration) is calculated based on the concentration-mortality data.[3]

Protocol: Acute Dermal & Eye Irritation (Based on OECD Guidelines 404 & 405)

- Objective: To assess the potential of a substance to cause irritation or corrosion upon contact with skin or eyes.[10][11]
- Principle: The test substance is applied in a single dose to the skin (Guideline 404) or into the conjunctival sac of the eye (Guideline 405) of an experimental animal.[2][12]
- Test Animals: The albino rabbit is the preferred species for both tests.[12][13]
- Procedure (Dermal - OECD 404):
 - Fur is removed from a small area (approx. 6 cm²) of the animal's back.[12]
 - A 0.5 g (solid) or 0.5 mL (liquid) dose of the substance is applied to the test site and covered with a gauze patch for a 4-hour exposure period.[12]
 - After exposure, the residual substance is removed.
 - The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, 72 hours) and scored. The observation period can last up to 14 days to assess reversibility.[12]
- Procedure (Eye - OECD 405):
 - A single dose of the test substance is placed in the conjunctival sac of one eye. The other eye remains untreated as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after instillation.[2]
 - Reactions are scored for the cornea (opacity), iris, and conjunctiva (redness, chemosis). The observation period can be extended up to 21 days to determine the reversibility of effects.[2]

Ecological Information

There is a general lack of publicly available data on the ecological effects of **Acid Orange 156**. Safety Data Sheets consistently report "no data available" for key endpoints such as:

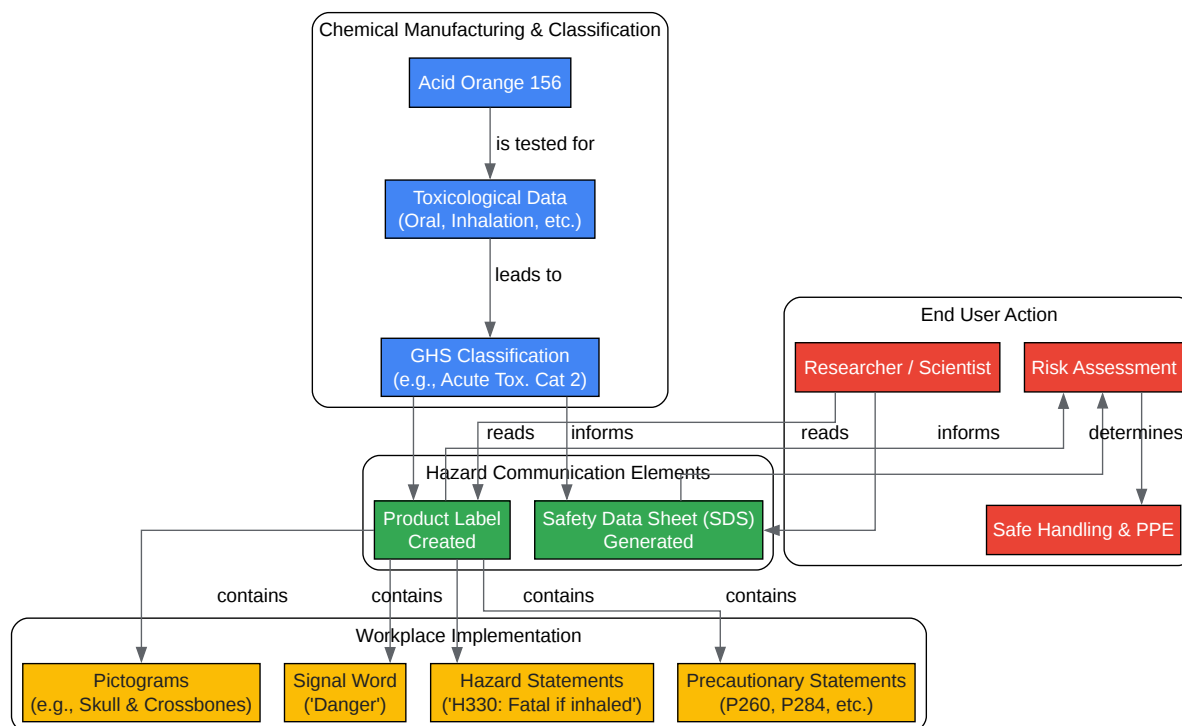
- Toxicity to fish

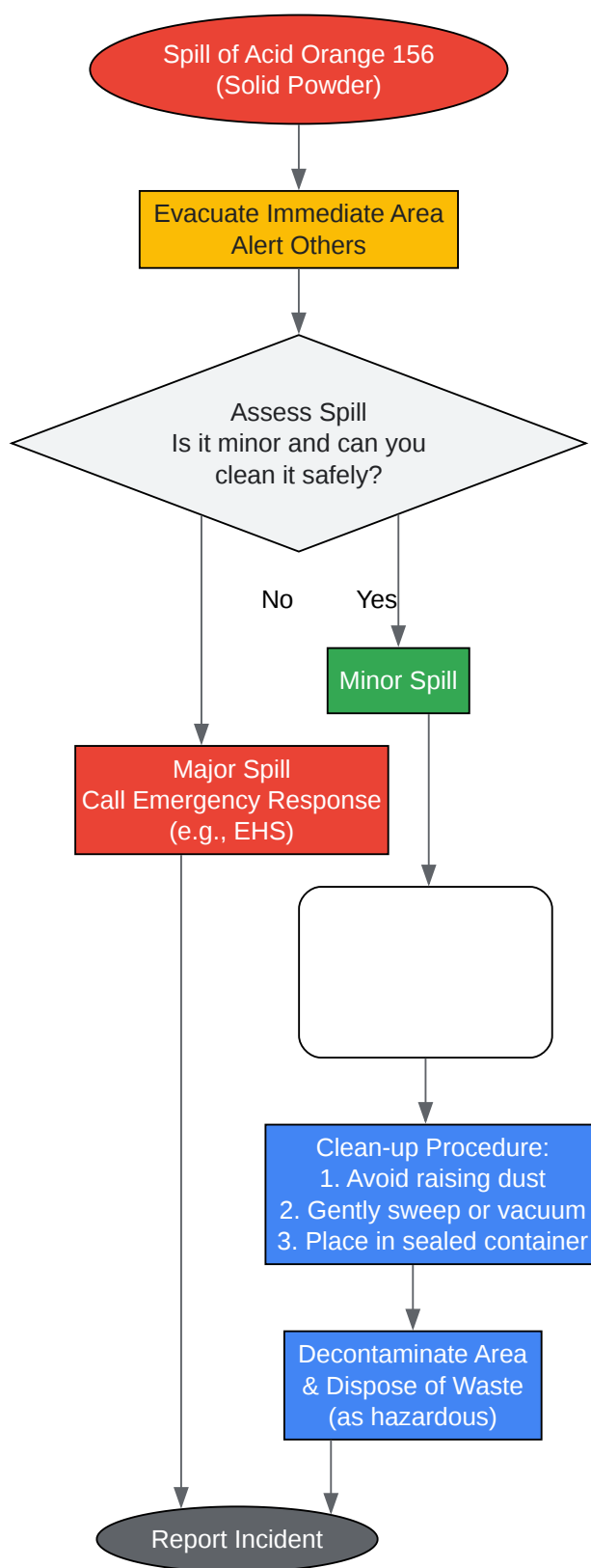
- Toxicity to daphnia and other aquatic invertebrates
- Toxicity to algae
- Persistence and degradability
- Bioaccumulative potential

Given this lack of data, release into the environment should be strictly avoided.[5]

Visualized Workflows and Logic

The following diagrams illustrate key safety and logical workflows relevant to handling hazardous chemicals like **Acid Orange 156**.





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